

Commercial Availability and Technical Profile of **trans-Stilbene-D12**

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Compound of Interest

Compound Name: *trans-Stilbene-D12*

Cat. No.: *B578957*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **trans-Stilbene-D12**, a deuterated analogue of trans-stilbene. The information compiled herein is intended for researchers, scientists, and professionals in drug development who require a stable, isotopically labeled internal standard for quantitative analyses or a material for specialized applications such as neutron spectroscopy. This document details commercial suppliers, key technical data, and relevant experimental protocols.

Commercial Suppliers

trans-Stilbene-D12 is available from several specialized chemical suppliers. The primary vendors identified are listed below. Researchers are advised to contact the suppliers directly for current pricing, availability, and detailed specifications.

Supplier	Product Name	Catalog Number	Purity	Notes
MedchemExpress	trans-Stilbene-d12	HY-128793S1	Not specified	Labeled as the deuterium labeled trans-Stilbene.[1]
Cambridge Isotope Laboratories, Inc. (CIL)	trans-Stilbene (D ₁₂ , 98%)	DLM-3322-0.5	98%	Offered as a neat individual compound.[2]
PubChem Listed Vendors	trans-Stilbene-D12	Varies	Varies	PubChem lists multiple suppliers for this compound under CAS number 16341-52-9.[3]

Technical Data Summary

The physical and chemical properties of **trans-Stilbene-D12** are summarized in the table below. This data is crucial for its application in analytical chemistry and materials science.

Property	Value	Source
Molecular Formula	C ₁₄ D ₁₂	[2]
Molecular Weight	192.3 g/mol	[2]
CAS Number	16341-52-9	[1][2][3]
Appearance	Solid	[2]
Melting Point	123.8°C – 125.9°C	[4]
Chemical Purity	≥98%	[2]
Isotopic Purity	Not specified by all suppliers	-

Applications

trans-Stilbene-D12 serves several specialized functions in research and development:

- **Internal Standard:** Its primary use is as an internal standard for quantitative analysis by Nuclear Magnetic Resonance (NMR), Gas Chromatography-Mass Spectrometry (GC-MS), or Liquid Chromatography-Mass Spectrometry (LC-MS).[1] The incorporation of stable heavy isotopes allows it to be used as a tracer for quantification in drug development processes.[1]
- **Neutron Detection:** Deuterated trans-stilbene crystals are utilized for fast neutron spectroscopy.[4][5] These crystals exhibit excellent pulse shape discrimination (PSD) properties, which allows for the differentiation between neutrons and gamma rays.[5]
- **Material Science:** The parent compound, trans-stilbene, is used in the manufacturing of dye lasers, optical brighteners, and as a scintillator and phosphor.[1][6] The deuterated version is valuable in studies where isotopic substitution can probe or alter photophysical properties.

Experimental Protocols

Detailed experimental protocols for the use of **trans-Stilbene-D12** are specific to the application. Below are summaries of key methodologies found in the literature.

1. Synthesis of **trans-Stilbene-D12** Powder

A reported method for the synthesis of deuterated stilbene involves the metathesis of deuterated styrene.[4]

- **Reaction:** Styrene-d8 undergoes a metathesis reaction catalyzed by a Grubbs' catalyst.
- **Procedure:**
 - Styrene-d8 and toluene are combined in a 2:1 volume ratio in a round-bottom flask.
 - The Grubbs' catalyst is introduced to initiate the reaction.
- **Characterization:** The resulting **trans-Stilbene-D12** powder can be characterized by:

- NMR Spectroscopy: To confirm the positions of deuterium atoms. The ^2H spectrum should show peaks corresponding to all hydrogen positions in the stilbene molecule being deuterated.[4]
- X-ray Diffraction (XRD) and Photoluminescence: To confirm that the molecular and crystallographic properties are similar to non-deuterated trans-stilbene.[4]

2. Crystal Growth for Neutron Detectors

High-quality single crystals of **trans-Stilbene-D12** for scintillation applications can be grown from solution.[4]

- Method: Solution growth technique.
- Solvent: An aromatic solvent such as anisole is used.
- Procedure: A saturated solution of the synthesized **trans-Stilbene-D12** powder in the chosen solvent is prepared at an elevated temperature. The solution is then slowly cooled to allow for the formation of a large, high-optical-quality single crystal.

3. Application as an Internal Standard in LC-MS

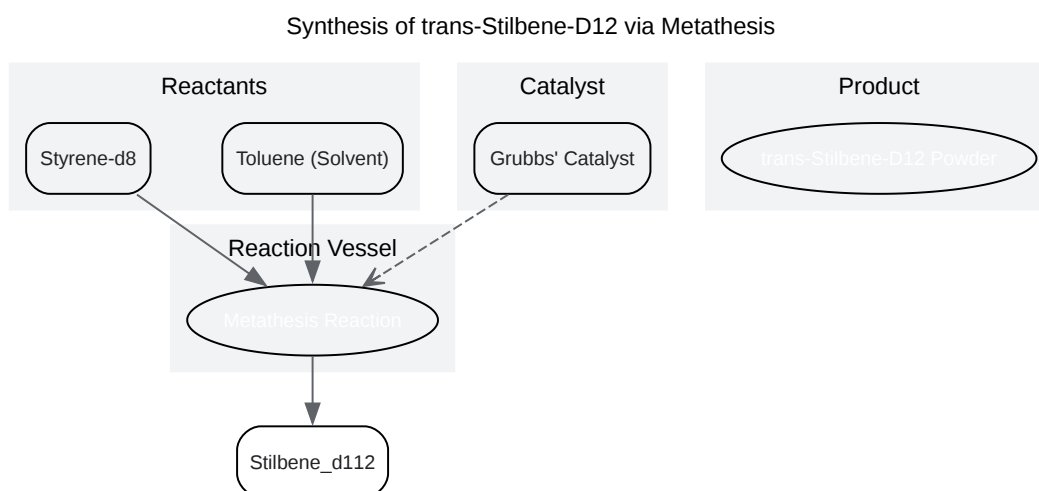
The workflow for using **trans-Stilbene-D12** as an internal standard in a quantitative LC-MS experiment is outlined below. This is a general procedure and would require optimization for a specific analyte and matrix.

- Objective: To accurately quantify a non-deuterated analyte in a complex sample matrix.
- Procedure:
 - Preparation of Standard Solutions: A stock solution of **trans-Stilbene-D12** is prepared in a suitable solvent. This is used to create a series of calibration standards containing a fixed concentration of the internal standard and varying concentrations of the analyte.
 - Sample Preparation: The sample to be analyzed is spiked with the same fixed concentration of the **trans-Stilbene-D12** internal standard.

- LC-MS Analysis: The calibration standards and the spiked sample are injected into the LC-MS system. The mass spectrometer is set to monitor the mass-to-charge ratios (m/z) of both the analyte and the deuterated internal standard.
- Data Analysis: A calibration curve is generated by plotting the ratio of the analyte peak area to the internal standard peak area against the analyte concentration for the calibration standards. The concentration of the analyte in the sample is then determined from this curve using its measured peak area ratio.

Visualizations

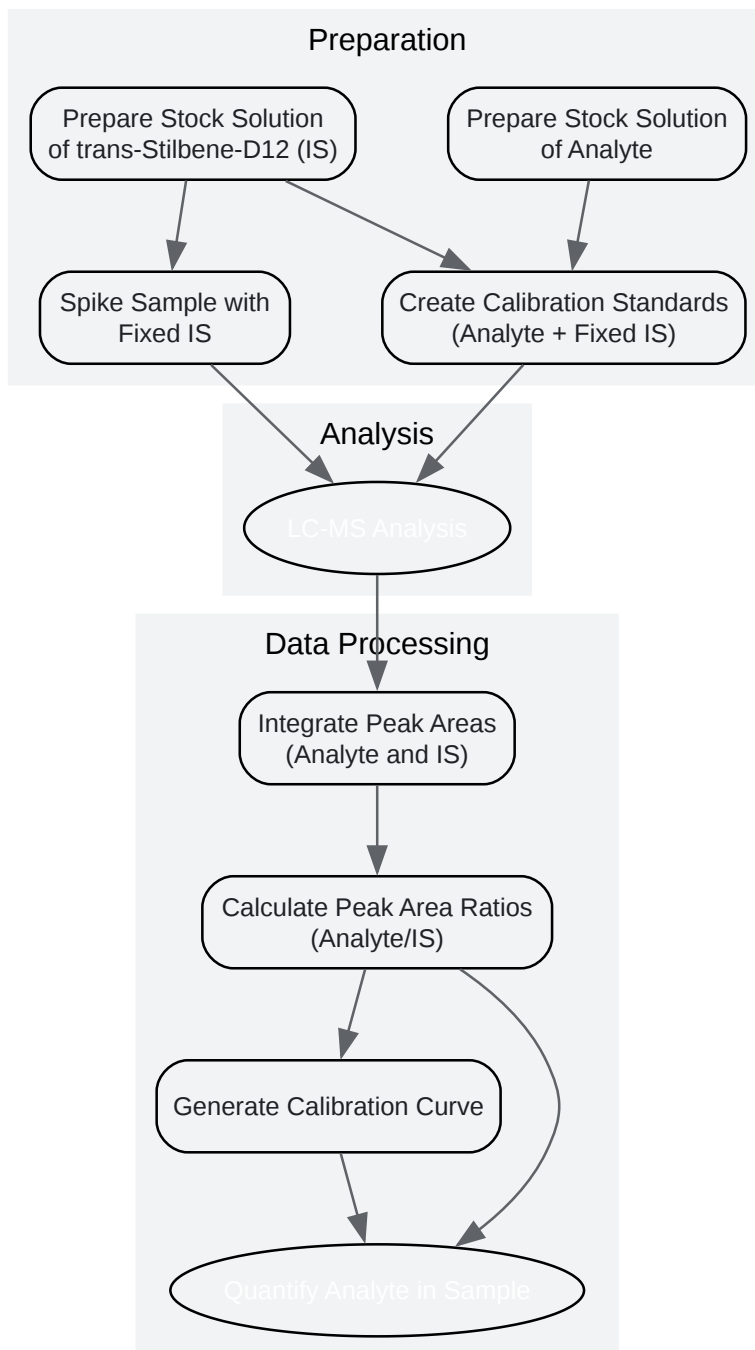
The following diagrams illustrate the synthesis and a typical experimental workflow for **trans-Stilbene-D12**.



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Caption: Synthesis of **trans-Stilbene-D12**.

Workflow for Use as an Internal Standard in LC-MS

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Caption: LC-MS Quantitative Analysis Workflow.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. $\text{C}_{12}\text{H}_{10}$ -Stilbene (D $_{12}$, 98%) - Cambridge Isotope Laboratories, DLM-3322-0.5 [isotope.com]
- 3. trans-Stilbene-D12 | C $_{14}\text{H}_{12}$ | CID 71739185 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. osti.gov [osti.gov]
- 5. researchportal.hw.ac.uk [researchportal.hw.ac.uk]
- 6. calpaclab.com [calpaclab.com]
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